

Phenylacetyl disulfide molecular weight and formula

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Compound of Interest

Compound Name: *Phenylacetyl disulfide*

Cat. No.: *B085340*

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An In-depth Technical Guide on **Phenylacetyl Disulfide**: Molecular Weight and Formula

For researchers, scientists, and drug development professionals, a precise understanding of a compound's molecular characteristics is fundamental. This guide provides a focused overview of the molecular weight and formula of **phenylacetyl disulfide**.

Phenylacetyl Disulfide: An Overview

Phenylacetyl disulfide is an organic disulfide compound.^[1] At room temperature, it exists as a white to off-white crystalline solid and is characterized by a faint sulfurous odor.^[1] The molecule is composed of two phenylacetyl groups connected by a disulfide bridge.^[1] This compound is primarily utilized as a sulfurizing reagent, for instance, in the synthesis of phosphorothioate oligonucleotides.

Molecular Formula and Weight

The determination of a compound's molecular formula and weight is a critical first step in any research or development endeavor. The molecular formula specifies the number of atoms of each element in one molecule of the substance. The molecular weight is the mass of one mole of the compound.

Below is a summary of the key quantitative data for **phenylacetyl disulfide**.

Property	Value
Molecular Formula	$C_{16}H_{14}O_2S_2$ [2] [3]
Molecular Weight	302.42 g/mol

The molecular weight is calculated from the molecular formula using the atomic weights of its constituent elements: Carbon (C), Hydrogen (H), Oxygen (O), and Sulfur (S).

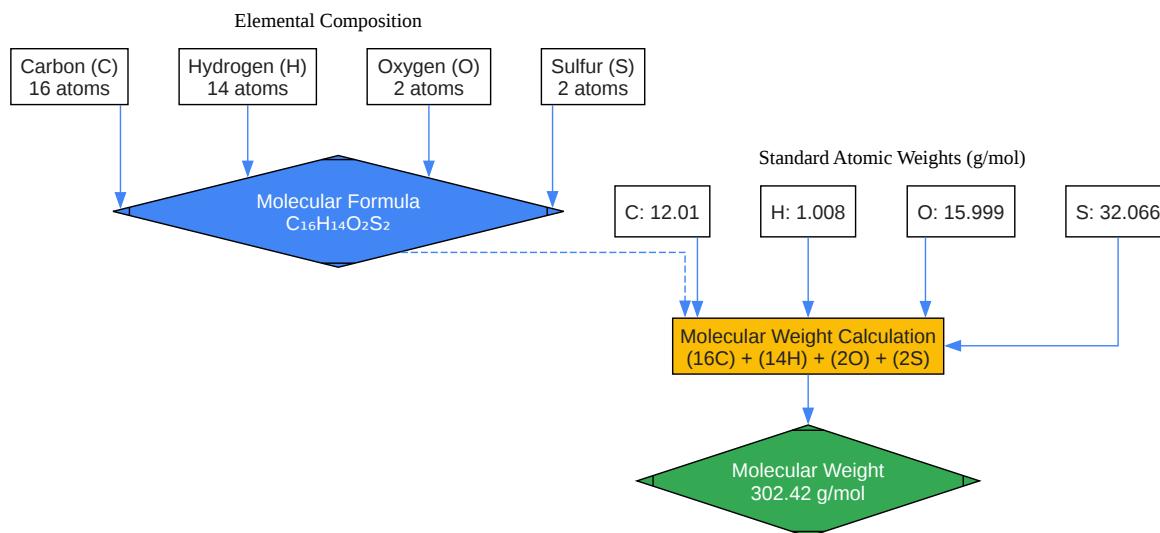
- Carbon (C): 12.01 g/mol [\[4\]](#)[\[5\]](#)
- Hydrogen (H): 1.008 g/mol [\[6\]](#)[\[7\]](#)
- Oxygen (O): 15.999 g/mol [\[8\]](#)[\[9\]](#)
- Sulfur (S): 32.066 g/mol [\[10\]](#)[\[11\]](#)

The calculation is as follows:

$$(16 \times 12.01 \text{ g/mol}) + (14 \times 1.008 \text{ g/mol}) + (2 \times 15.999 \text{ g/mol}) + (2 \times 32.066 \text{ g/mol}) = 302.42 \text{ g/mol}$$

Logical Relationship Diagram

The following diagram illustrates the logical flow from the elemental composition to the final molecular weight of **phenylacetyl disulfide**.

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